

# Navigating the Safe Disposal of Methyl 6-aminohexanoate Hydrochloride: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

**Compound Name:** Methyl 6-aminohexanoate hydrochloride

**Cat. No.:** B145788

[Get Quote](#)

For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the disposal of **Methyl 6-aminohexanoate hydrochloride**, ensuring operational integrity and laboratory safety.

## Hazard and Safety Profile

**Methyl 6-aminohexanoate hydrochloride** is a compound that requires careful handling due to its potential health effects. Understanding its hazard profile is the first step in ensuring safe disposal.

Hazard Statement	GHS Classification
Harmful if swallowed[1][2]	Acute toxicity, oral (Category 4)[1]
Causes serious eye irritation[1][3]	Serious eye damage/eye irritation (Category 2A)[1][3]
Causes skin irritation[3]	Skin corrosion/irritation (Category 2)[3]
May cause respiratory irritation[3]	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[3]

## Personal Protective Equipment (PPE) and Handling

Prior to handling **Methyl 6-aminohexanoate hydrochloride** for disposal, it is crucial to be equipped with the appropriate personal protective equipment.

Recommended PPE:

- Eye Protection: Safety glasses or a face shield are necessary to prevent eye contact.[3]
- Hand Protection: Chemical-resistant gloves should be worn.[4] Dispose of contaminated gloves after use in accordance with good laboratory practices.[3]
- Respiratory Protection: In situations where dust may be generated, a NIOSH-approved respirator (such as a type N95) is recommended.[2][4]
- Protective Clothing: A lab coat or other protective clothing should be worn to prevent skin contact.[5]

Safe Handling Practices:

- Avoid contact with skin and eyes.[3][6]
- Avoid the formation and inhalation of dust and aerosols.[3][6]
- Work in a well-ventilated area, preferably under a fume hood.[3]
- Wash hands thoroughly after handling.[5]

## Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **Methyl 6-aminohexanoate hydrochloride**, whether as a surplus reagent or in contaminated materials, involves professional waste management services.

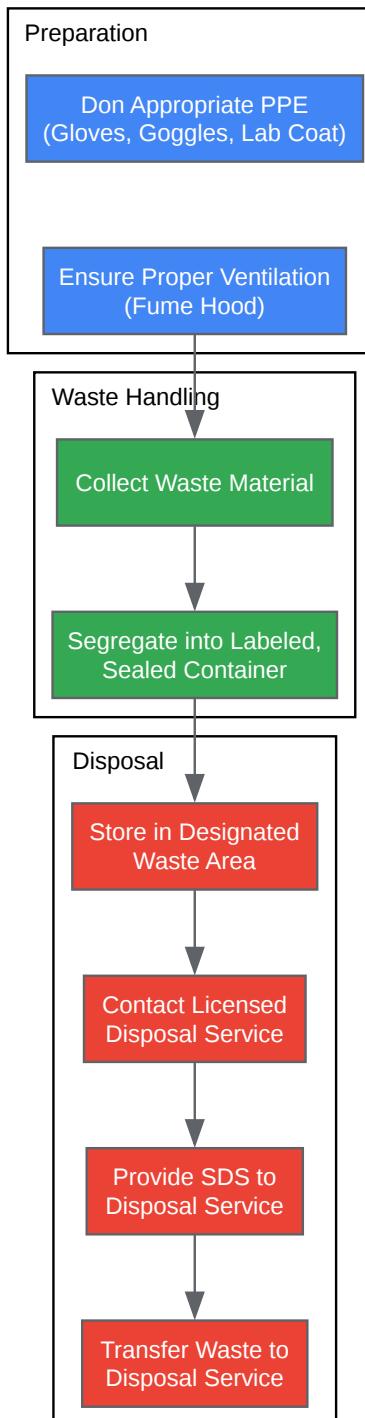
Experimental Protocol: Chemical Waste Disposal

- Segregation and Containment:

- Carefully collect the surplus **Methyl 6-aminohexanoate hydrochloride**. If it is a solid, sweep it up without creating dust and place it in a suitable, labeled, and closed container for disposal.[3]
- For contaminated packaging, treat it as you would the unused product.[3] Do not attempt to clean or reuse the packaging.
- Labeling:
  - Clearly label the waste container with the chemical name: "**Methyl 6-aminohexanoate hydrochloride**" and appropriate hazard symbols.
- Storage:
  - Store the sealed waste container in a designated, secure area away from incompatible materials. The storage area should be cool, dry, and well-ventilated.[6]
- Professional Disposal:
  - It is imperative to contact a licensed professional waste disposal company to handle the final disposal of this material.[3]
  - Provide the disposal company with a copy of the Safety Data Sheet (SDS) to ensure they have all the necessary information for safe handling and disposal.
  - Do not discharge the chemical into drains or the environment.[3]

## Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Methyl 6-aminohexanoate hydrochloride**.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **Methyl 6-aminohexanoate hydrochloride**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methyl 6-aminohexanoate hydrochloride | C7H16CINO2 | CID 11499324 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 6-氨基己酸甲酯 盐酸盐 ≥99.0% (AT) | Sigma-Aldrich [sigmaaldrich.com]
- 3. angenechemical.com [angenechemical.com]
- 4. Methyl 6-aminohexanoate hydrochloride | CAS#:1926-80-3 | Chemsoc [chemsoc.com]
- 5. Methyl 6-aminohexanoate Hydrochloride | CAS No: 1926-80-3 [aquigenbio.com]
- 6. METHYL 6-AMINOCAPROATE HYDROCHLORIDE - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of Methyl 6-aminohexanoate Hydrochloride: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b145788#methyl-6-aminohexanoate-hydrochloride-proper-disposal-procedures>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)